

Introduction: The Versatility of Hydrazinium Cations in Crystal Engineering

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Compound of Interest

Compound Name: *Butylhydrazine oxalate*

CAS No.: 6629-62-5

Cat. No.: B1265628

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Hydrazine (N_2H_4) is a diacidic base that readily reacts with acids to form two primary types of cations: the hydrazinium (+1) ion ($N_2H_5^+$) and the less common hydrazinium (+2) ion ($N_2H_6^{2+}$). [1] The $N_2H_5^+$ cation, in particular, is a versatile building block in crystal engineering. Its ability to act as a donor for multiple hydrogen bonds allows it to form extensive and robust three-dimensional networks with various anions.

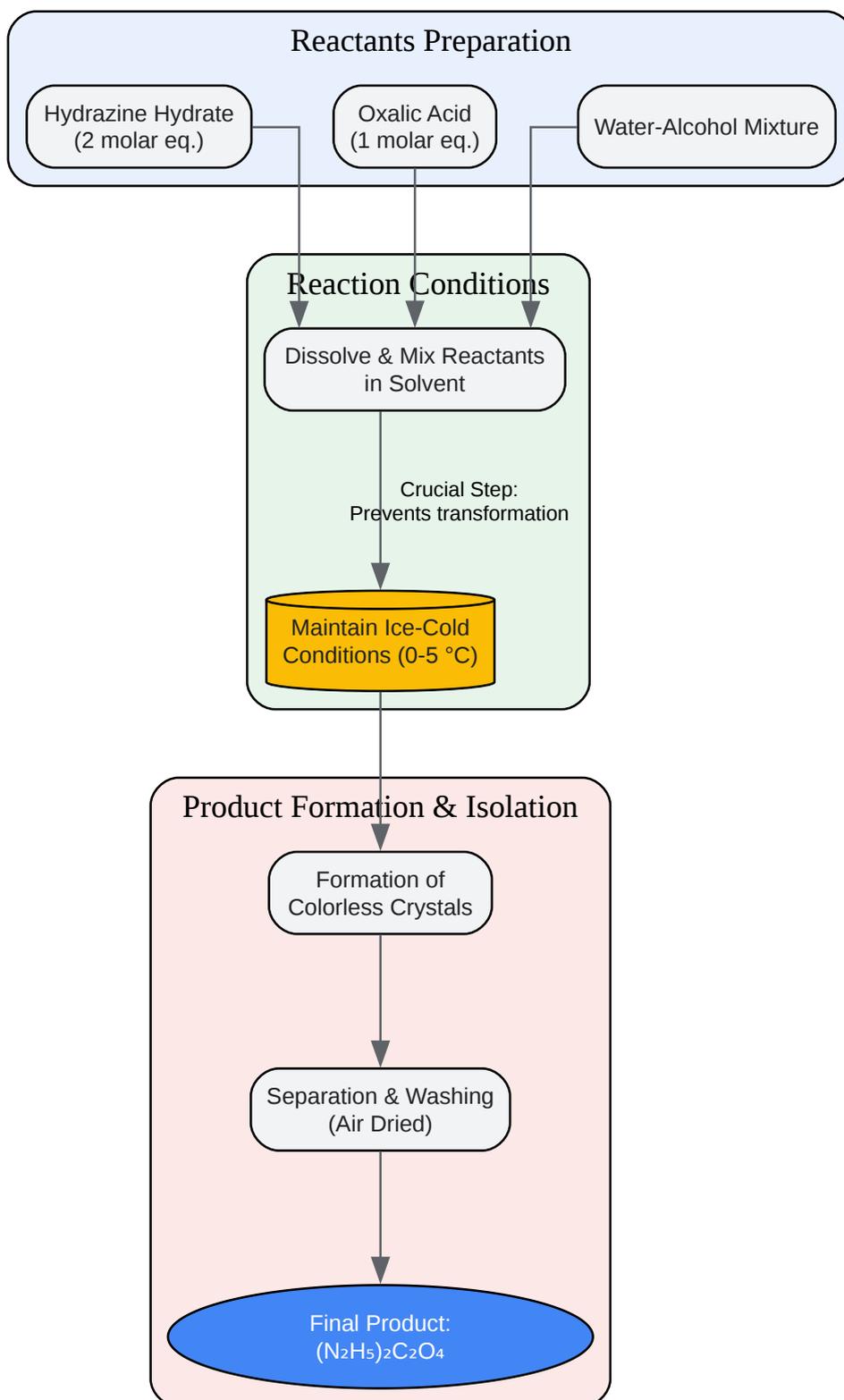
When combined with oxalic acid, a simple dicarboxylic acid, hydrazine forms distinct crystalline salts, primarily hydrazinium hydrogen oxalate ($N_2H_5HC_2O_4$) and dihydrazinium oxalate ($(N_2H_5)_2C_2O_4$). [2] The stoichiometry of the reactants and the specific experimental conditions dictate which of these compounds is formed. [1] The resulting crystal structures are defined by intricate networks of hydrogen bonds, which are of fundamental interest for understanding intermolecular interactions and designing new materials with specific properties.

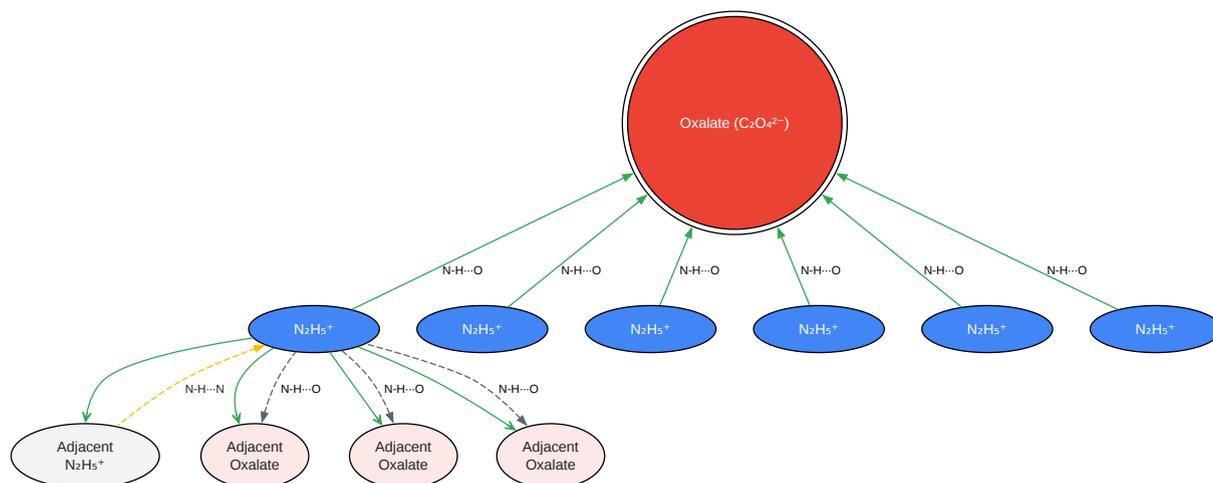
Dihydrazinium Oxalate ($(N_2H_5)_2C_2O_4$): A Thermally Sensitive 3D Network

The crystal structure of dihydrazinium oxalate remained unreported for a considerable time, largely due to the difficulty in obtaining single crystals suitable for X-ray analysis. [1][3] The synthesis is highly sensitive to temperature, as the dihydrazinium salt readily transforms into the monohydrazinium form above 25 °C. [1][4]

Crystal Synthesis and Causality

The successful synthesis of dihydrazinium oxalate hinges on maintaining ice-cold conditions. This critical parameter prevents the thermal decomposition of the desired product into the more stable monohydrazinium oxalate.^[1] The reaction involves a straightforward acid-base neutralization in a mixed solvent system.





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Sources

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- 2. pubs.acs.org [pubs.acs.org]
- 3. journals.co.za [journals.co.za]
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